

Techniques for dissolving and storing Arcaine sulfate

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Compound of Interest

Compound Name: Arcaine

Cat. No.: B1209109

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Application Notes and Protocols for Arcaine Sulfate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Arcaine sulfate is a valuable research tool, acting as a competitive antagonist at the polyamine site of the N-Methyl-D-aspartate (NMDA) receptor and as a nitric oxide synthase (NOS) inhibitor.[1][2] Proper dissolution and storage are critical for maintaining its stability and ensuring experimental reproducibility. These application notes provide detailed protocols for the effective solubilization and storage of **Arcaine** sulfate, along with a summary of its physical and chemical properties.

Chemical and Physical Properties

Arcaine sulfate, with the chemical name N,N'-1,4-Butanediylbisguanidine sulfate, is a white to off-white crystalline powder.[3] Its fundamental properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₆ N ₆ ·H ₂ SO ₄	[3][4]
Molecular Weight	270.31 g/mol	[1][4]
Appearance	White to off-white crystalline powder	[3]
Purity	≥98%	[2][5]
Melting Point	>280 °C	[5]

Solubility Data

Arcaine sulfate exhibits solubility in various aqueous solutions. It is important to note that solubility can be influenced by temperature and the purity of the solute and solvent. The following table summarizes known solubility data.

Solvent	Concentration	Observations	Reference
Water	25 mM	-	[1]
Water	49.00-51.00 mg/mL	Clear to very slightly hazy, colorless to faintly yellow	[5]
1 M NaOH	50 mg/mL	Clear to slightly hazy, colorless to faintly yellow	[5]
Acetic Acid	10 mg/mL	Clear, colorless to faintly yellow	[5]
DMSO	10 mM	-	[6]
Ethanol	Insoluble	-	[5]

Recommended Storage Conditions

Proper storage of **Arcaine** sulfate in both solid and solution form is crucial to prevent degradation.

Solid Arcaine Sulfate

For long-term storage of solid **Arcaine** sulfate, it is recommended to store the powder at -20°C, which can preserve it for up to 3 years.^[7] Alternatively, storage at 4°C is suitable for up to 2 years.^[7] Some suppliers suggest storage at room temperature or between 0-8°C.^{[1][3]} For consistency and to maximize shelf-life, sub-zero temperatures are preferable. The compound is stable for shipping at ambient temperatures.^[1]

Arcaine Sulfate Solutions

It is highly recommended to prepare **Arcaine** sulfate solutions fresh on the day of use.^[1] If storage is necessary, aliquots of the solution should be stored at -20°C for up to one month or at -80°C for up to six months.^{[1][7]} To prevent degradation from repeated freeze-thaw cycles, it is advisable to store the solution in single-use aliquots.^[7] Before use, frozen solutions should be allowed to equilibrate to room temperature and checked for any precipitation.^[1]

Experimental Protocols

Protocol for Dissolving Arcaine Sulfate in Water

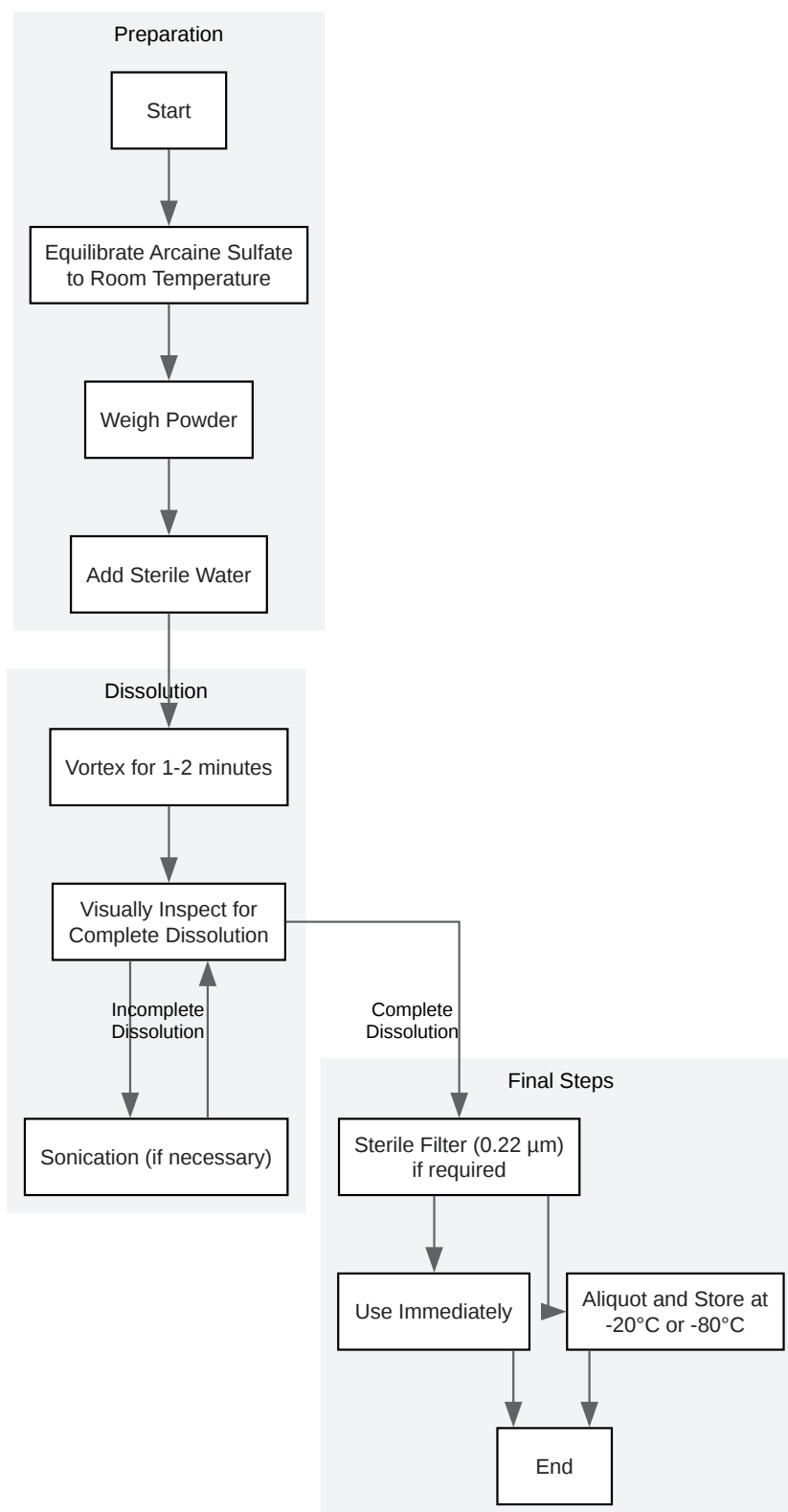
This protocol outlines the steps to prepare an aqueous stock solution of **Arcaine** sulfate.

Materials:

- **Arcaine** sulfate powder
- Sterile, deionized, or distilled water
- Vortex mixer
- Sterile microcentrifuge tubes or vials
- Calibrated balance

Procedure:

- Equilibration: Allow the vial of **Arcaine** sulfate powder to reach room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **Arcaine** sulfate powder in a sterile tube.
- Solvent Addition: Add the calculated volume of sterile water to achieve the desired concentration (e.g., for a 25 mM stock solution, add the appropriate volume of water to the weighed powder).
- Dissolution:
 - Cap the tube securely.
 - Vortex the solution for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure all the powder has dissolved. If necessary, brief sonication in a water bath can be used to aid dissolution.
- Sterilization (Optional): If a sterile solution is required for cell culture experiments, filter the solution through a 0.22 μ m syringe filter into a sterile container.
- Use or Storage: Use the freshly prepared solution immediately or aliquot and store as recommended in section 3.2.

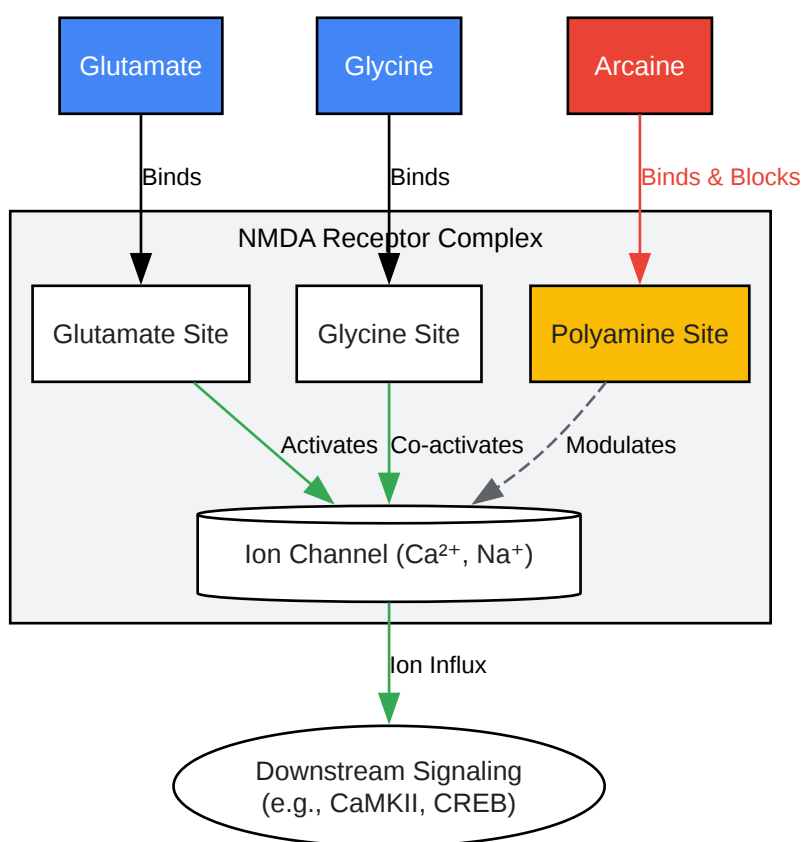


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Caption: Workflow for dissolving **Arcaine** sulfate.

Mechanism of Action: NMDA Receptor Antagonism

Arcaine sulfate functions as a competitive antagonist at the polyamine binding site on the NMDA receptor.[1][2] The NMDA receptor is a ligand-gated ion channel that is crucial for excitatory synaptic transmission in the central nervous system. For the channel to open, both glutamate and a co-agonist (glycine or D-serine) must bind to their respective sites. The polyamine site is an allosteric modulatory site. While endogenous polyamines like spermine and spermidine can potentiate receptor activity, **Arcaine** binds to this site and prevents this potentiation, thereby acting as an antagonist.[1]



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References

- 1. Modulation of the NMDA receptor by polyamines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. NMDA receptor antagonist - Wikipedia [en.wikipedia.org]
- 3. Exploring the polyamine regulatory site of the NMDA receptor: a parallel synthesis approach - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchexperts.utmb.edu [researchexperts.utmb.edu]
- 5. Polyamine effects on the NMDA receptor in human brain - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Molecular basis of positive allosteric modulation of GluN2B NMDA receptors by polyamines | The EMBO Journal [link.springer.com]
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